

# GPX4 Activation as a Therapeutic Strategy

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## Compound Focus: Tinoridine

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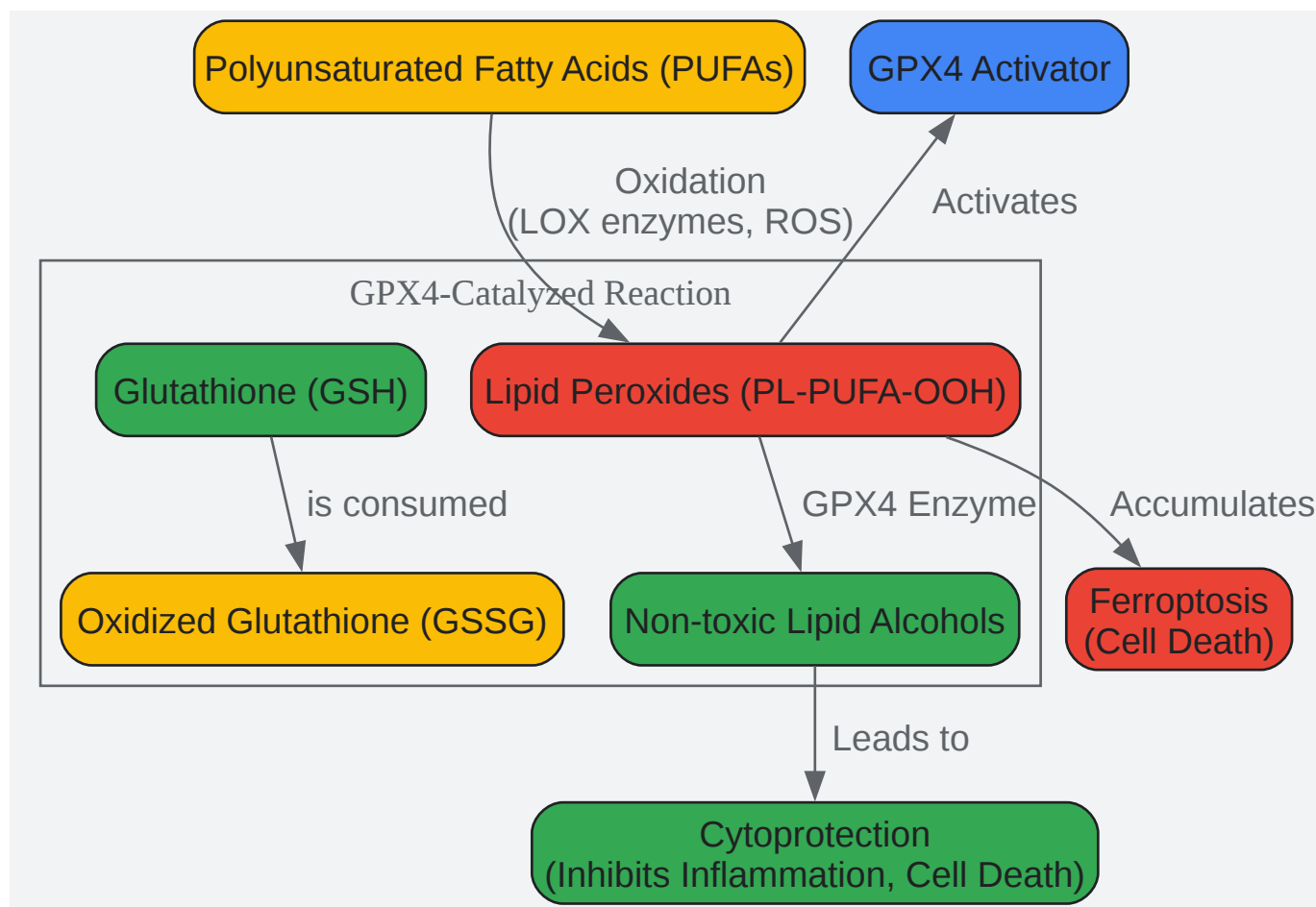
Activating Glutathione Peroxidase 4 (GPX4) is an emerging therapeutic strategy, primarily for its role in inhibiting a specific type of cell death called **ferroptosis** [1] [2]. GPX4 is a unique antioxidant enzyme that directly reduces toxic lipid peroxides within cell membranes, thereby protecting them from damage [1] [3].

The potential benefits of GPX4 activation are being explored in various disease contexts, as outlined in the table below.

Disease/Context	Role of GPX4 Activation	Key Findings/Mechanisms
<b>Spinal Cord Injury (SCI)</b> [2]	Inhibits ferroptosis, promotes neuronal survival and repair.	Reduces lipid peroxidation, modulates iron homeostasis, mitigates inflammation; targeted delivery via engineered exosomes shows promise in models [2].
<b>Inflammation Control</b> [1]	Suppresses pro-inflammatory pathways.	Suppresses oxidation of arachidonic acid (AA) and activation of the NF- $\kappa$ B pathway [1].
<b>General Ferroptosis Suppression</b> [4] [5] [3]	Protects against oxidative membrane damage.	Converts lipid hydroperoxides into non-toxic lipid alcohols using glutathione (GSH); central regulator of ferroptosis [4] [5] [3].

## GPX4's Central Role in Inhibiting Ferroptosis

The following diagram illustrates the central role of GPX4 in cellular defense, particularly in preventing ferroptosis, and how its activation exerts a protective effect. The core mechanism involves the reduction of harmful lipid peroxides.



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